

Operational Guide: Proper Disposal of Fmoc-D-His(Clt)-OH

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Compound of Interest

Compound Name: *Fmoc-D-His(Cl)-OH*

CAS No.: 1272755-56-2

Cat. No.: B2896589

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Executive Summary & Immediate Action

Fmoc-D-His(Cl)-OH (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-im-(2-chlorotriyl)-D-histidine) is a specialized reagent used in solid-phase peptide synthesis (SPPS).[1] While not classified as acutely toxic (Category 1 or 2), it is an environmental hazard (Aquatic Chronic 4) and a combustible solid.

Core Disposal Directive:

- NEVER dispose of this chemical down the drain.
- NEVER dispose of in general trash (municipal waste).
- ALWAYS segregate as Solid Organic Chemical Waste for high-temperature incineration.[1]

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must understand its reactivity profile. This reagent contains two protecting groups with opposing sensitivities:[2]

Feature	Specification	Stability/Reactivity Note
Chemical Name	Fmoc-D-His(Clt)-OH	Clt (2-Chlorotrityl) is acid-labile but more stable than standard Trityl (Trt).[1]
CAS Number	1272755-56-2	Use this for waste manifesting. [1]
Physical State	White to off-white powder	Dust explosion hazard if aerosolized in large quantities. [1]
Primary Hazard	H413: May cause long-lasting harmful effects to aquatic life. [1]	WGK 2/3: Significant water pollutant.
Reactivity A	Base Sensitive (Fmoc)	Cleaves in presence of secondary amines (Piperidine), releasing Dibenzofulvene (DBF).
Reactivity B	Acid Sensitive (Clt)	Cleaves in presence of TFA/Acid, releasing the chlorotrityl cation.

Expert Insight: The "Clt" Factor

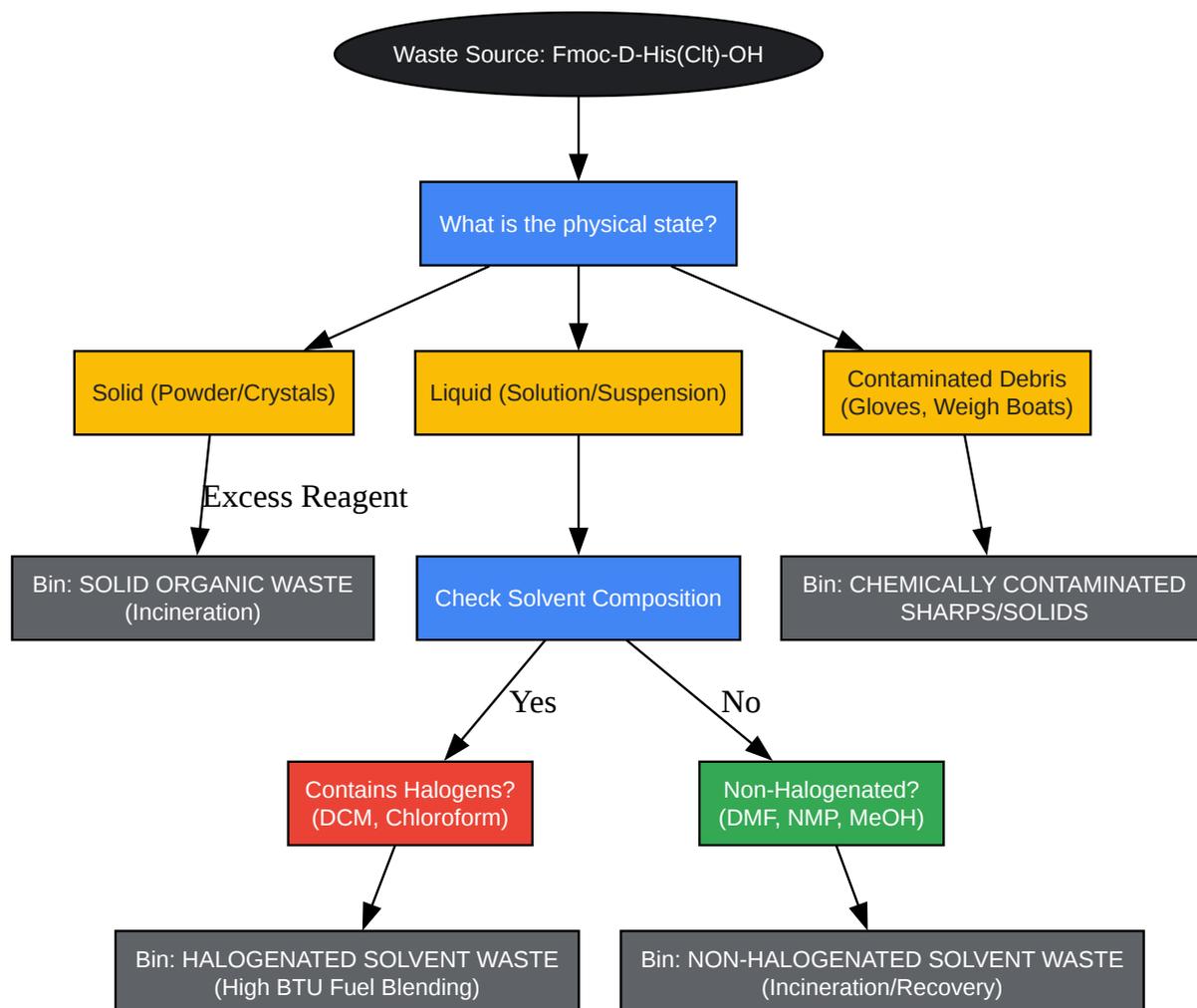
Unlike the standard Trityl (Trt) group, the 2-Chlorotrityl (Clt) group is sterically bulkier and electronically deactivated, making it significantly more stable to weak acids.[1]

- **Disposal Implication:** In waste streams containing weak acids (e.g., 1% Acetic Acid in HPLC waste), the Clt group is likely to remain intact, maintaining the lipophilicity of the molecule. This increases its potential for bioaccumulation if released into waterways, reinforcing the strict requirement for incineration.

Waste Segregation & Decision Logic

Effective disposal begins with segregation. Mixing incompatible waste streams is the most common cause of laboratory accidents.

Disposal Decision Matrix



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Figure 1: Decision tree for segregating **Fmoc-D-His(Clt)-OH** waste streams based on physical state and solvent composition.

Detailed Disposal Protocols

Protocol A: Solid Reagent Disposal (Expired or Excess)

Applicable for: Expired bottles, spilled powder, or excess weighed material.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar compatible with solid organic waste.[1]
- Labeling: Affix a hazardous waste label.
 - Chemical Name: Write clearly "**Fmoc-D-His(Clt)-OH**".
 - Hazard Checkbox: Mark "Toxic" (due to eco-toxicity) and "Irritant".
- Transfer:
 - Wear nitrile gloves, lab coat, and safety glasses.
 - Transfer the solid carefully to avoid dust generation.[3]
 - Do not mix with oxidizers (e.g., nitrates, perchlorates) in the solid waste bin.
- Final Disposition: Seal the container and request pickup for High-Temperature Incineration.

Protocol B: Liquid Waste (Reaction Mixtures & HPLC)

Applicable for: SPSS waste filtrates, HPLC effluent.[1]

Critical Safety Warning: Avoid mixing Fmoc-protected amino acids with concentrated Piperidine (deprotection reagent) in waste drums that are not vented.[1]

- Mechanism: Piperidine cleaves the Fmoc group, releasing Dibenzofulvene (DBF) and CO₂ gas. In a sealed drum, rapid CO₂ evolution can cause pressurization.
- Mitigation: Ensure waste containers are vented or allow reaction mixtures to degas in a fume hood before transferring to the main waste drum.

Step-by-Step:

- Identify Solvent:
 - If dissolved in DCM (Dichloromethane): Dispose in Halogenated Waste.
 - If dissolved in DMF, NMP, Methanol, Acetonitrile: Dispose in Non-Halogenated Waste.

- pH Check: Ensure the waste stream is not highly acidic ($\text{pH} < 2$) if mixing with other organic wastes, as this may degrade the Clt group, though this is generally safe in organic waste streams.
- Container: Use standard solvent safety cans (HDPE or Stainless Steel) with flame arrestors.

Protocol C: Contaminated Debris

Applicable for: Weighing boats, pipette tips, gloves, paper towels.[1]

- Segregation: Do not throw these in the regular trash.
- Packaging: Place in a clear, heavy-duty polyethylene bag (minimum 4 mil thickness) or a dedicated solid waste bucket.
- Labeling: "Debris contaminated with Fmoc-amino acids." [1]

Emergency Spill Response

Scenario: You drop a 5g bottle of **Fmoc-D-His(Clt)-OH** powder on the floor.[1]

- Isolate: Mark the area. Inform nearby colleagues.
- PPE: Don standard PPE (Gloves, Goggles, Lab Coat). If dust is visible in the air, use an N95 dust mask or half-face respirator to prevent inhalation sensitization.[1]
- Containment (Dry Spill):
 - Do not wet the powder (this spreads the contamination).
 - Gently sweep the powder into a dustpan using a brush.
 - Transfer to the Solid Chemical Waste container.
- Decontamination:
 - Wipe the surface with a paper towel soaked in Ethanol or Isopropanol (Fmoc-amino acids are soluble in alcohols).[1]

- Follow with a soap and water wash.^{[3][4][5]}
- Dispose of all paper towels as Contaminated Debris (Protocol C).

Regulatory Compliance Codes

When filling out your institution's waste manifest, use the following codes (may vary by region, US/EU standard provided):

- US EPA (RCRA): Not P-listed or U-listed.^[1] Classify as Non-RCRA Regulated Chemical Waste unless mixed with listed solvents (e.g., F002 for DCM/DMF mixtures).
- European Waste Catalogue (EWC):16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- UN Transport (if shipping waste): Not regulated as dangerous goods for transport unless in solution with flammable/toxic solvents.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for Fmoc-His(Trt)-OH (Related Compound). Retrieved from [\[Link\]](#)
- US Environmental Protection Agency. (2023). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [\[Link\]](#)

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